Technical Support Center: 2-Formamido-4-nitrobenzoic Acid Synthesis

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Compound of Interest

Compound Name:	*2-Formamido-4-nitrobenzoic acid*
CAS No.:	*199523-83-6*
Cat. No.:	*B187330*

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Topic: Optimization and Troubleshooting of N-Formylation of 4-Nitroanthranilic Acid Target Molecule: **2-Formamido-4-nitrobenzoic acid** Precursor: 2-Amino-4-nitrobenzoic acid (CAS: 619-17-0)

Standard Operating Procedure (SOP)

Before troubleshooting, ensure your baseline protocol aligns with the standard neat formylation method. The electron-withdrawing nitro group at the 4-position significantly reduces the nucleophilicity of the amine, often requiring vigorous conditions compared to unsubstituted anthranilic acid.

Methodology: Neat Formic Acid Reflux

- Setup: Equip a round-bottom flask with a magnetic stir bar and a reflux condenser.
- Charging: Add 2-amino-4-nitrobenzoic acid (1.0 equiv) to the flask.
- Reagent Addition: Add Formic acid (98-100%) (10–15 volumes relative to solid weight). Note: Formic acid acts as both reagent and solvent.

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- Reaction: Heat the suspension to reflux (~100–105 °C) for 3–6 hours.
  - Checkpoint: The starting material is usually yellow/orange; the product is often a lighter precipitate. The mixture may become homogeneous before precipitating the product.
- Workup: Cool the mixture to room temperature. Pour the reaction mass into ice-cold water (20 volumes). Stir for 30 minutes to hydrolyze any unstable mixed anhydrides.
- Isolation: Filter the precipitate. Wash with cold water until the filtrate is neutral (pH ~6-7).
- Drying: Dry the solid in a vacuum oven at 50–60 °C.

Troubleshooting Center (FAQs)

This section addresses specific failure modes rooted in the mechanistic behavior of anthranilic acid derivatives.

Category A: Reaction Monitoring & Completeness

Q: Why does TLC show a new spot that is less polar than my expected product? A: You have likely formed the benzoxazinone intermediate (7-nitro-4H-3,1-benzoxazin-4-one).

- Mechanism: Under reflux in acidic media, N-acyl anthranilic acids undergo cyclodehydration. This is a common "side reaction" that is actually a mechanistic intermediate.
- Solution: Do not discard. The benzoxazinone ring is unstable to base. Suspend the solid in dilute aqueous NaOH (or Na_2CO_3), stir until dissolved (ring opening to the salt), and then re-acidify with HCl to precipitate the desired N-formyl acid.

Q: The reaction slurry remains unchanged after 6 hours. Why isn't it reacting? A: The 4-nitro group deactivates the amine aniline nitrogen.

- Immediate Fix: Add a catalytic amount of concentrated sulfuric acid (2–3 drops) or acetic anhydride (1.0 equiv) to generate a more reactive formylating species (acetic formic anhydride).
- Caution: Adding acetic anhydride may lead to competitive acetylation (forming the N-acetyl analog). Ensure formic acid is in large excess.

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Category B: Purity & Purification[1][2][3][4]

Q: My product has a melting point lower than expected (<240°C). What are the impurities? A: The two most common impurities are:

- Unreacted Amine: Due to poor solubility in formic acid.
  - Diagnosis: Yellow/orange color (product should be pale).
  - Fix: Resuspend in hot ethanol. The N-formyl product is generally less soluble than the amine precursor. Filter hot.
- Hydrolysis Product: If you washed with strong acid or base during workup, you may have cleaved the formyl group.
  - Fix: Ensure workup pH does not deviate into extremes (< pH 2 or > pH 10) for extended periods.

Q: How do I remove the benzoxazinone byproduct without running a column? A: Rely on pH-swing purification.

- Dissolve crude solid in 10% $NaHCO_3$ (The acid dissolves; the benzoxazinone may hydrolyze slowly or remain insoluble if the reaction time is short).
- Filter any undissolved solids (removes non-acidic impurities).
- Acidify filtrate with 1N HCl to pH 2–3.
- Collect the reprecipitated **2-formamido-4-nitrobenzoic acid**.

Category C: Solubility Issues

Q: The starting material clumps and doesn't stir. Can I use a co-solvent? A: Yes, but avoid nucleophilic solvents (like alcohols).

- Recommended: Toluene or Xylene can be used if you utilize a Dean-Stark trap to remove water (driving the reaction if using paraformaldehyde/formic acid).

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- Alternative: DMF is effective but high-boiling and difficult to remove. Neat formic acid remains the superior solvent choice for ease of workup.

Technical Data & Specifications

Table 1: Physicochemical Properties & Validation

Property	2-Amino-4-nitrobenzoic Acid (Start)	2-Formamido-4-nitrobenzoic Acid (Product)
Appearance	Yellow/Orange Powder	Pale Yellow/Off-white Solid
Melting Point	~265 °C (dec)	>280 °C (often sublimes/dec)
Solubility (Water)	Insoluble	Insoluble
Solubility (Base)	Soluble (forms carboxylate)	Soluble (forms carboxylate)
1H NMR Diagnostic	Broad NH_2 signal (~7.0–8.0 ppm)	Singlet/Doublet ~8.5–9.0 ppm (CHO)
IR (Carbonyl)	~1670 cm^{-1} (Acid)	~1680–1700 cm^{-1} (Amide + Acid)

Table 2: Solvent Compatibility Matrix

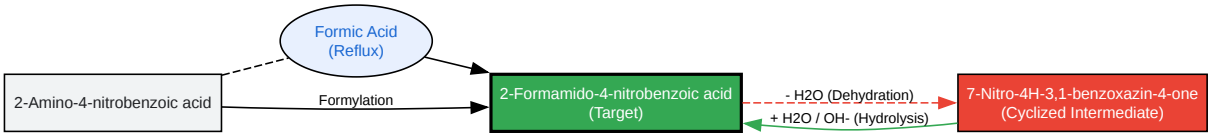
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Solvent	Suitability	Notes
Formic Acid	Excellent	Reagent & Solvent.[1][2] High solubility at reflux.
Acetic Acid	Good	Higher boiling point, but risk of trans-acetylation.
Ethanol	Poor	Risk of esterification (ethyl ester formation).
Water	Poor	Reagents decompose; starting material insoluble.
THF/Dioxane	Moderate	Good for solubility, requires activating agent (e.g., DCC/Formic acid).

Visualizations (Graphviz)

Diagram 1: Synthetic Pathway & Side Reactions

This diagram illustrates the main reaction, the competitive cyclization to benzoxazinone, and the corrective hydrolysis pathway.



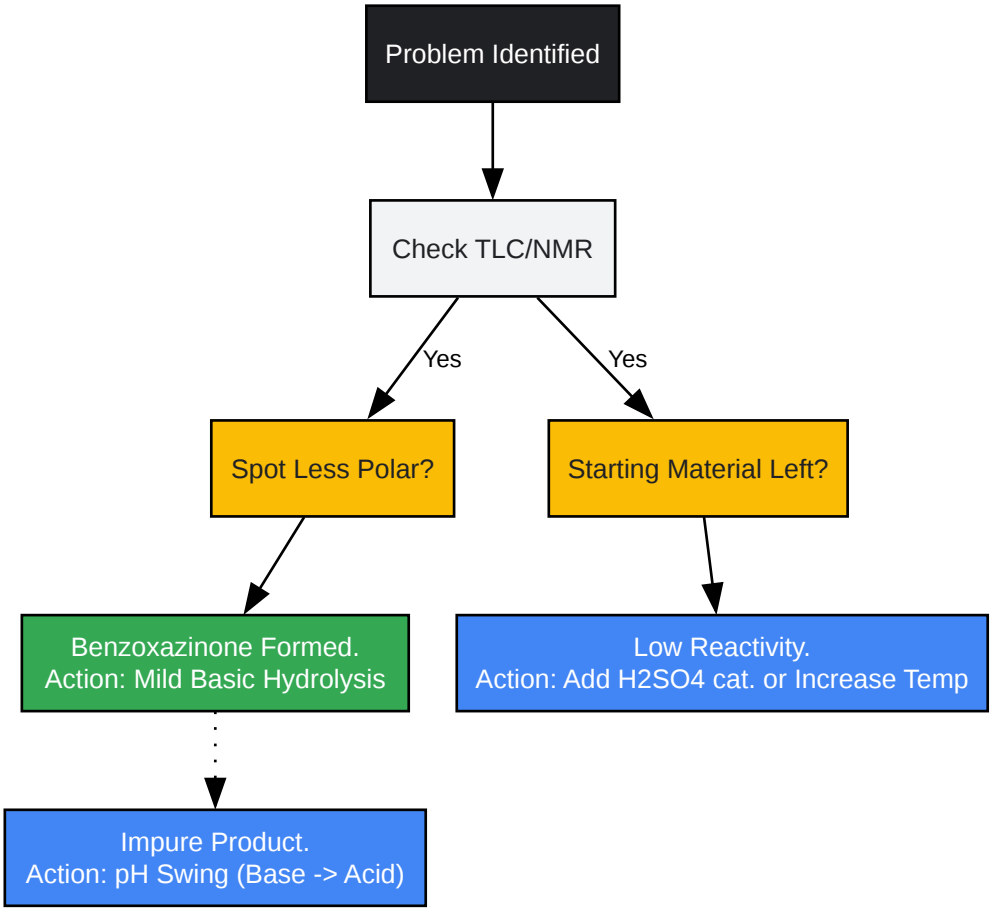
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Caption: Reaction pathway showing the equilibrium between the N-formyl product and the benzoxazinone side-product.

Diagram 2: Troubleshooting Logic Flow

A decision tree for researchers facing low yield or purity.

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Caption: Logic flow for diagnosing reaction stalls and byproduct formation.

References

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